toxicity profile of long-chain alkyl propanediamines

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Compound of Interest

Compound Name:	*1,3-Propanediamine, N,N'-dihexyl-*
CAS No.:	*23178-21-4*
Cat. No.:	*B3254038*

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Toxicological Profile of Long-Chain Alkyl Propanediamines A Technical Guide for Drug Development & Formulation Scientists

Part 1: Executive Directive & Chemical Identity

The Dual Nature of Alkyl Propanediamines Long-chain alkyl propanediamines (LCAPDs), such as N-oleyl-1,3-propanediamine or N-dodecyl-1,3-propanediamine, occupy a critical but volatile niche in pharmaceutical development.[1] Structurally, they consist of a hydrophobic tail (C12–C18) and a hydrophilic diamine headgroup.

In drug development, this amphiphilic cationic structure is prized for two functions:

- Gene Delivery: As precursors or analogs to ionizable cationic lipids in Lipid Nanoparticles (LNPs), facilitating endosomal escape via the "proton sponge" effect or membrane fusion.
- Antimicrobial Adjuvants: As membrane-disrupting agents that potentiate antibiotics against resistant Gram-negative bacteria.[1]

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The Toxicity Paradox: The physicochemical properties that drive efficacy—cationic charge density and lipophilicity—are the exact drivers of their toxicity. This guide dissects that toxicity profile, moving beyond simple LD50 values to the cellular mechanisms of membrane lysis, mitochondrial depolarization, and immunotoxicity.

Part 2: Mechanisms of Cytotoxicity

The toxicity of LCAPDs is not random; it is a deterministic cascade triggered by the interaction between the cationic headgroup and the anionic components of mammalian cell membranes.

Plasma Membrane Perturbation (The Surfactant Effect)

The primary driver of acute cytotoxicity is the surfactant nature of LCAPDs.

- Mechanism: The hydrophobic alkyl tail inserts into the lipid bilayer, while the protonated amine headgroups interact with anionic phospholipids (phosphatidylserine).
- Outcome: At critical concentrations (often near the Critical Micelle Concentration, CMC), this causes non-specific pore formation, loss of membrane integrity, and leakage of cytosolic contents (LDH release). This leads to necrosis, which is highly inflammatory.[1]

Mitochondrial Bioenergetic Collapse

LCAPDs that bypass the plasma membrane accumulate in the mitochondria due to the high negative potential of the mitochondrial matrix.

- Mechanism: The cationic diamine acts as a delocalized lipophilic cation (DLC). It uncouples oxidative phosphorylation by dissipating the proton gradient (

) required for ATP synthesis.
- Outcome: ATP depletion and the generation of Reactive Oxygen Species (ROS), triggering the intrinsic apoptotic pathway (Cytochrome C release).

Immunotoxicity (The TLR Response)

Even at sub-cytotoxic levels, LCAPDs can trigger an immune response.

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- Mechanism: Cationic lipids are recognized as "Danger-Associated Molecular Patterns" (DAMPs).[1] They can activate Toll-Like Receptors (specifically TLR4), leading to the activation of NF-

  B.[1]

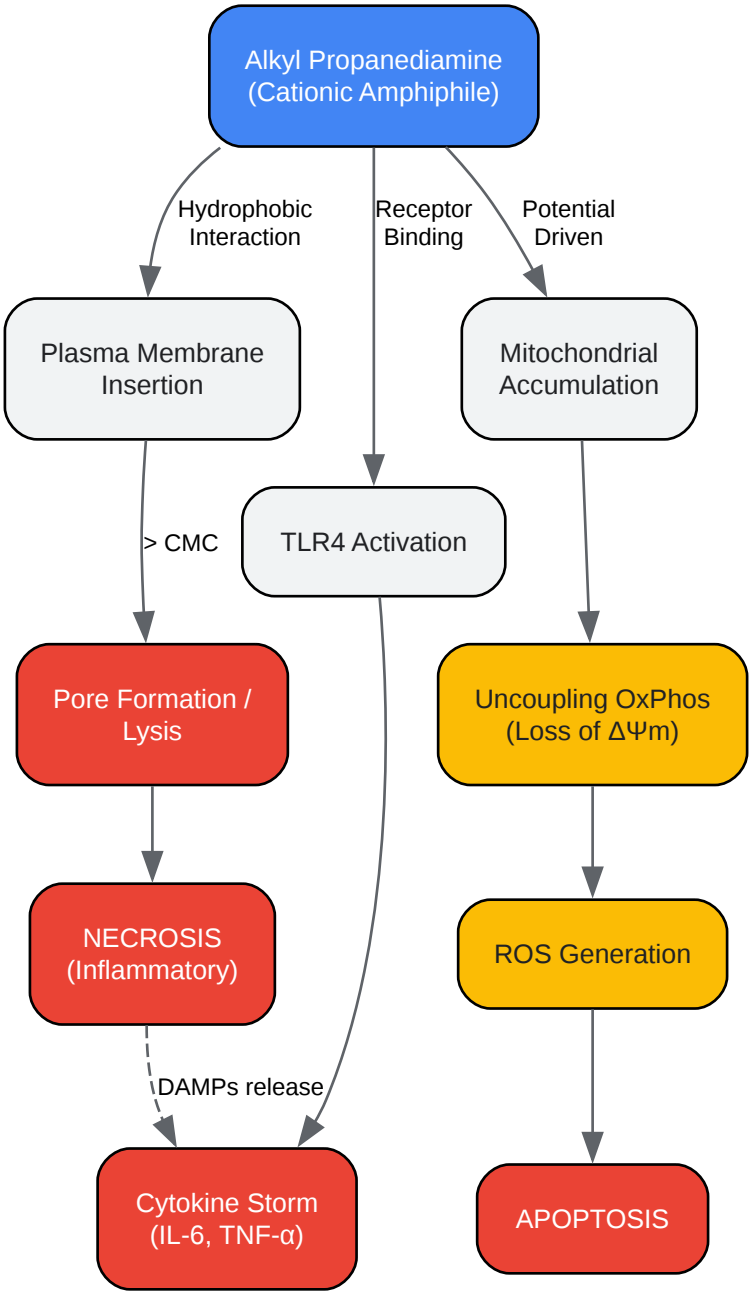
- Outcome: Secretion of pro-inflammatory cytokines (IL-6, TNF-

  , IL-1

  ), causing injection site reactions or systemic pseudo-allergy (CAPA).[1]

Visualization: The Toxicity Cascade

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Caption: Figure 1. The tripartite mechanism of alkyl propanediamine toxicity: membrane lysis (necrosis), mitochondrial dysfunction (apoptosis), and immune activation.

Part 3: Structure-Activity Relationship (SAR)

Understanding SAR allows for the design of safer analogs.

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Structural Feature	Variation	Toxicological Impact	Mechanistic Reason
Alkyl Chain Length	C12 (Lauryl)	High Acute Toxicity	High solubility allows rapid membrane insertion; acts as a detergent.[1]
C18 (Oleyl/Stearyl)	Moderate/Delayed	Higher hydrophobicity increases membrane retention but lowers CMC; may cause delayed apoptosis.[1]	
Headgroup	Diamine (Primary/Secondary)	High	High charge density (protonatable nitrogens) maximizes interaction with anionic lipids.
Triamine (e.g., Lonzabac)	Very High	Increased cationic charge density amplifies mitochondrial accumulation and membrane disruption.	
Linker	Ether / Amide	Persistent	Non-biodegradable linkers lead to tissue accumulation and chronic toxicity.
Ester	Reduced	Rapid hydrolysis in the cytosol renders the lipid benign (metabolized to fatty acid + alcohol).	

Part 4: Validated Experimental Protocols

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To assess the safety of LCAPDs, a tiered approach is required. The Hemolysis Assay is the "gatekeeper" test—if a compound lyses RBCs, it is unsuitable for IV administration.

Protocol: High-Sensitivity Hemolysis Assay

Rationale: Erythrocytes lack internal organelles, making them a pure model for membrane interaction.[1] This protocol is self-validating via positive/negative controls.[1]

Materials:

- Fresh Rat or Human Whole Blood (heparinized).
- PBS (pH 7.4, Ca2+/Mg2+ free).[1]
- Triton X-100 (Positive Control).[1]
- Test Compound (LCAPD) solubilized in ethanol/DMSO (final solvent <0.5%).

Step-by-Step Workflow:

- RBC Isolation:
  - Centrifuge 2 mL whole blood at 800 x g for 10 min.
  - Aspirate plasma and buffy coat (white layer).
  - Validation Step: Wash RBC pellet 3x with 10 mL PBS. Supernatant must be clear after final wash.[1] If pink, RBCs are fragile—discard batch.[1]
- Stock Preparation:
  - Dilute RBC pellet to 2% (v/v) suspension in PBS.
  - Prepare Test Compound serial dilutions (e.g., 100, 50, 25, 12.5, 6.25 µg/mL) in PBS.
- Incubation:
  - Mix 100 µL RBC suspension + 100 µL Test Compound in a V-bottom 96-well plate.

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- Controls:
  - Negative: 100 µL RBC + 100 µL PBS (0% Lysis).[1]
  - Positive: 100 µL RBC + 100 µL 1% Triton X-100 (100% Lysis).[1]
- Incubate at 37°C for 60 minutes on an orbital shaker (gentle, 100 rpm).

- Readout:
  - Centrifuge plate at 1000 x g for 10 min to pellet intact cells.
  - Transfer 100 µL supernatant to a fresh flat-bottom clear plate.
  - Measure Absorbance (OD) at 540 nm (Hemoglobin peak).

- Calculation:

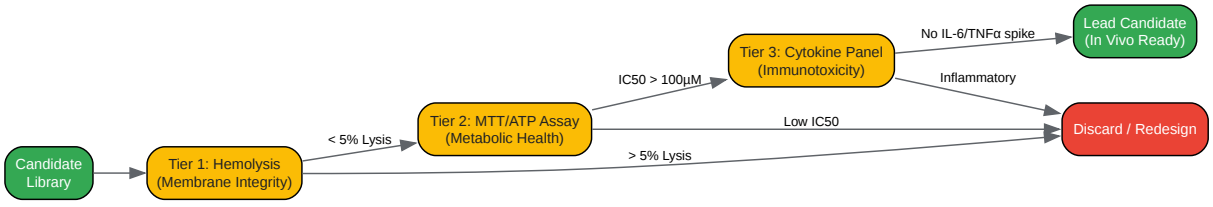
  [2][3]

  - Acceptance Criteria: Negative control OD < 0.[1]05. Positive control OD > 0.8.[1]

Part 5: Screening Workflow & Risk Mitigation

For drug development, a "Fail Fast" screening workflow is essential to eliminate toxic candidates early.[1]

Screening Pipeline



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Caption: Figure 2.[1] Three-tier toxicity screening pipeline.[1] Hemolysis is the primary filter due to the surfactant nature of LCAPDs.

Mitigation Strategies in Formulation

If an LCAPD is essential for efficacy (e.g., transfection), use these strategies to mask toxicity:

- PEGylation: Incorporate PEG-lipids (1.5–3 mol%) to shield the cationic charge during circulation.[1]
- Charge Neutralization: Formulate with "Helper Lipids" (DSPC, Cholesterol) to dilute the surface charge density.
- Biodegradable Design: Replace the stable alkyl-amine bond with an ester linkage (e.g., ester-based ionizable lipids).[1] This ensures that once the lipid enters the cell, it degrades into non-toxic metabolites, preventing mitochondrial accumulation.

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